

Application Note: Gas Chromatography Analysis of Fenmezoditiaz

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Compound of Interest

Compound Name: *Fenmezoditiaz*

CAS No.: *2413390-32-4*

Cat. No.: *B15706764*

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Abstract

This document provides a detailed methodology for the quantitative analysis of **Fenmezoditiaz**, a novel mesoionic insecticide, using gas chromatography (GC). **Fenmezoditiaz** is effective against a broad spectrum of piercing-sucking insects and exhibits a unique mode of action as a competitive modulator of nicotinic acetylcholine receptors (nAChRs).[1][2] This application note outlines a complete protocol, including sample preparation, GC-MS/MS instrument parameters, and a summary of expected analytical performance. The provided method is intended as a robust starting point for researchers engaged in residue analysis, metabolism studies, and formulation development of **Fenmezoditiaz**.

Introduction

Fenmezoditiaz is a systemic, mesoionic insecticide developed by BASF for the control of various piercing-sucking pests, particularly the rice hopper complex.[2] Its chemical structure is (3R)-3-(2-chloro-1,3-thiazol-5-yl)-8-methyl-5-oxo-6-phenyl-2,3-dihydro-[2][3]thiazolo[3,2-a]pyrimidin-8-ium-7-olate.[3] As a member of the IRAC Group 4E, **Fenmezoditiaz** acts as a

competitive modulator of nicotinic acetylcholine receptors (nAChRs), leading to insect paralysis and death.[1][2] The development of reliable analytical methods is crucial for monitoring its presence in environmental samples, agricultural commodities, and for conducting pharmacokinetic and metabolism studies. Gas chromatography, particularly when coupled with mass spectrometry, offers a sensitive and selective technique for the determination of pesticide residues.[4] This application note details a proposed GC-MS/MS method for the analysis of **Fenmezo-dithiaz**.

Experimental Protocols

Sample Preparation (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis in food and agricultural matrices.[5]

- Homogenization: Homogenize 10-15 g of the sample (e.g., crop material, soil) until a uniform consistency is achieved.
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add internal standard solution.
 - Shake vigorously for 1 minute.
 - Add the QuEChERS extraction salts (4 g MgSO_4 , 1 g NaCl , 1 g sodium citrate tribasic dihydrate, 0.5 g sodium citrate dibasic sesquihydrate).
 - Immediately shake vigorously for 1 minute.
 - Centrifuge at ≥ 3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer 6 mL of the supernatant (acetonitrile layer) to a 15 mL d-SPE tube containing 900 mg MgSO₄ and 150 mg Primary Secondary Amine (PSA).
- Shake for 30 seconds.
- Centrifuge at ≥3000 rcf for 5 minutes.
- Final Extract Preparation:
 - Transfer an aliquot of the cleaned extract into a GC vial.
 - The sample is now ready for GC-MS/MS analysis.

Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) Conditions

Parameter	Setting
Gas Chromatograph	Agilent 8890 GC or equivalent
Injector	Split/Splitless
Injection Mode	Splitless
Injection Volume	1 µL
Injector Temperature	280°C
Carrier Gas	Helium
Flow Rate	1.2 mL/min (Constant Flow)
GC Column	HP-5ms Ultra Inert (30 m x 0.25 mm, 0.25 µm) or equivalent
Oven Program	
Initial Temperature	80°C, hold for 1 min
Ramp 1	25°C/min to 200°C
Ramp 2	10°C/min to 300°C, hold for 5 min
Mass Spectrometer	Agilent 7000D Triple Quadrupole MS or equivalent
Ion Source	Electron Ionization (EI)
Ion Source Temp.	230°C
Quadrupole Temp.	150°C
Electron Energy	70 eV
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions for Fenmezoditiaz

Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z)	Collision Energy (eV)	Product Ion 2 (m/z)	Collision Energy (eV)
Fenmezoditiaz	377.0	255.1	20	184.1	35
Internal Standard	TBD	TBD	TBD	TBD	TBD

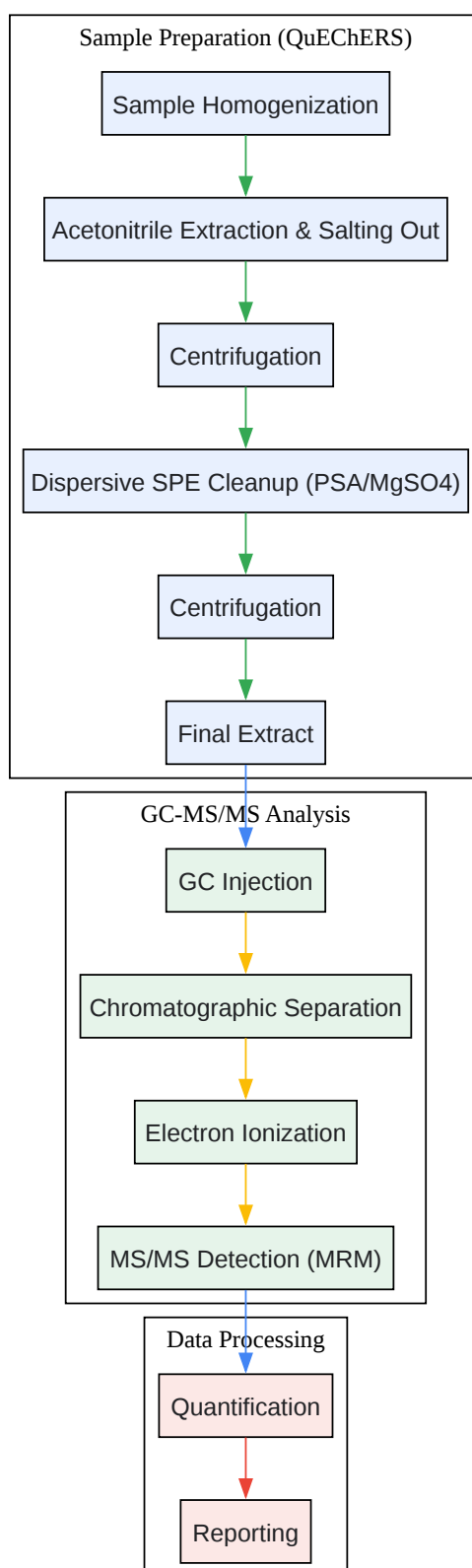
(Note: The precursor ion is based on the nominal mass of **Fenmezoditiaz** (C₁₆H₁₂ClN₃O₂S₂), which has a molecular weight of 377.9 g/mol .[3] Product ions and collision energies are hypothetical and would require experimental optimization.)

Data Presentation

The following table summarizes the expected quantitative performance of the described GC-MS/MS method for the analysis of **Fenmezoditiaz**. This data is predictive and should be confirmed through method validation studies.

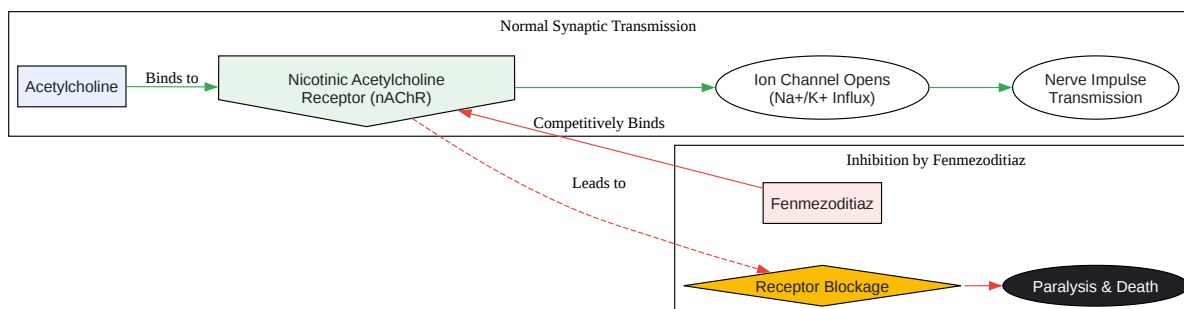
Parameter	Expected Performance
Retention Time (min)	~ 12.5
Linearity (r ²)	> 0.995
Linear Range	1 - 500 µg/L
Limit of Detection (LOD)	0.5 µg/kg
Limit of Quantification (LOQ)	1.5 µg/kg
Recovery (%)	85 - 110%
Precision (%RSD)	< 15%

Visualizations



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Caption: Experimental workflow for the GC-MS/MS analysis of **Fenmezoditiaz**.



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Caption: Mode of action of **Fenmezoditiaz** as a competitive modulator of nAChR.

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